

A Technical Guide to the Structural Elucidation of 5-Chloropyrimidine-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Chloropyrimidine-2-carbaldehyde

CAS No.: 944900-20-3

Cat. No.: B1395857

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Introduction

In the landscape of modern drug discovery and synthetic chemistry, heterocyclic scaffolds are of paramount importance. Among these, pyrimidine derivatives are foundational, forming the core of numerous therapeutic agents and functional materials.[1] **5-Chloropyrimidine-2-carbaldehyde** (CAS No: 933702-55-7) is a key bifunctional building block, offering reactive sites for diverse chemical transformations.[2] The presence of a chloro-substituent and an aldehyde group on the pyrimidine ring allows for sequential, regioselective modifications, making it a valuable intermediate in the synthesis of complex molecules.

This technical guide provides a comprehensive, multi-technique workflow for the unambiguous structural analysis and confirmation of **5-Chloropyrimidine-2-carbaldehyde**. Moving beyond a simple recitation of data, this document is structured to provide a field-proven, logical framework for analysis. As Senior Application Scientists, we understand that robust structural confirmation is not about a single measurement, but about building a self-validating case through the convergence of orthogonal analytical techniques. Herein, we detail the causality behind our experimental choices, presenting a system where each piece of data corroborates

the others, ensuring the highest degree of scientific integrity for researchers, scientists, and drug development professionals.

Chapter 1: Foundational Physicochemical & Purity Assessment

Before delving into complex spectroscopic analysis, it is crucial to establish the compound's basic properties and purity. These initial data points provide the first layer of validation and are essential for interpreting subsequent results.

Table 1: Physicochemical Properties of **5-Chloropyrimidine-2-carbaldehyde**

Property	Value	Source
Molecular Formula	C ₅ H ₃ ClN ₂ O	[3]
Molecular Weight	142.54 g/mol	[3]
CAS Number	933702-55-7	[4]
Appearance	Solid	[4]
Melting Point	~113 °C	[4]

The initial purity assessment is typically performed using High-Performance Liquid Chromatography (HPLC) coupled with a UV detector. This provides a quantitative measure of purity and can reveal the presence of any synthetic precursors or side-products.

Experimental Protocol: HPLC Purity Assessment

- **Sample Preparation:** Prepare a stock solution of **5-Chloropyrimidine-2-carbaldehyde** in acetonitrile at a concentration of 1 mg/mL. Dilute to a working concentration of ~50 µg/mL.
- **Instrumentation:** Utilize a standard HPLC system with a C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- **Mobile Phase:** Employ a gradient elution method, for example:
 - Solvent A: Water with 0.1% Formic Acid

- Solvent B: Acetonitrile with 0.1% Formic Acid
- Gradient: Start at 10% B, ramp to 95% B over 15 minutes, hold for 2 minutes, and re-equilibrate.
- Detection: Monitor the elution profile at a wavelength of 254 nm.
- Analysis: Integrate the peak area of the main component and any impurities to calculate the percentage purity. The goal is to achieve a purity level of $\geq 95\%$ before proceeding with definitive structural work.

Chapter 2: Nuclear Magnetic Resonance (NMR) Spectroscopy - Mapping the Core Structure

The Expertise & Experience Pillar: NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. It provides direct, atom-specific information about the chemical environment, connectivity, and spatial arrangement of hydrogen (^1H) and carbon (^{13}C) atoms, allowing for the construction of the molecular framework.

^1H NMR Analysis: Probing the Proton Environment

The ^1H NMR spectrum provides a precise count of chemically distinct protons and information about their neighboring atoms through spin-spin coupling. For **5-Chloropyrimidine-2-carbaldehyde**, we expect three distinct signals corresponding to the aldehydic proton and the two protons on the pyrimidine ring.

Expected ^1H NMR Spectrum:

- Aldehyde Proton (CHO): This proton is highly deshielded due to the electron-withdrawing nature of the carbonyl group and its direct attachment. It will appear as a singlet far downfield.
- Pyrimidine Ring Protons (H4/H6): The two protons on the pyrimidine ring are in different chemical environments due to the asymmetrical substitution pattern (Cl at C5, CHO at C2). They are expected to appear as singlets or very finely split doublets (due to small long-range coupling) in the aromatic region. One reported spectrum in CDCl_3 shows a singlet at 9.07

ppm for both protons, suggesting near-equivalence in that specific solvent, and a singlet at 10.15 ppm for the aldehyde proton.^[5]

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube.^[6]
- **Spectrometer:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **Acquisition:** Acquire a standard one-dimensional proton spectrum. Ensure a sufficient number of scans to achieve a high signal-to-noise ratio.
- **Processing:** Process the data using appropriate software, applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale to the residual solvent peak (e.g., CDCl₃ at 7.26 ppm).

¹³C NMR Analysis: Defining the Carbon Skeleton

A proton-decoupled ¹³C NMR spectrum reveals all unique carbon atoms in the molecule. For this compound, five distinct signals are expected. Distortionless Enhancement by Polarization Transfer (DEPT-135) experiments are invaluable for distinguishing between CH, CH₂, and CH₃ groups, further validating assignments.

Expected ¹³C NMR Spectrum:

- **Carbonyl Carbon (C=O):** This will be the most deshielded carbon, appearing significantly downfield.
- **Pyrimidine Ring Carbons:** Four distinct signals are expected. The carbon atom bonded to the chlorine (C5) will be influenced by the halogen's electronegativity. The carbon attached to the aldehyde (C2) and the two CH carbons (C4, C6) will have characteristic shifts for a heterocyclic aromatic system.

Table 2: Predicted NMR Data for **5-Chloropyrimidine-2-carbaldehyde** (in CDCl₃)

Atom	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)	Multiplicity (^1H) / DEPT-135
CHO	~10.15[5]	~185-195	Singlet / Positive
CHO	-	~185-195	- / No Signal (Quaternary)
C2	-	~155-165	- / No Signal (Quaternary)
C4/C6	~9.07 (appears as a singlet)[5]	~150-160	Singlet / Positive
C5	-	~125-135	- / No Signal (Quaternary)

Chapter 3: Mass Spectrometry (MS) - Confirming Molecular Identity

The Trustworthiness Pillar: Mass spectrometry provides an exact molecular weight and, with high-resolution instruments, the elemental formula. This technique serves as a critical and independent validation of the structure proposed by NMR. For halogenated compounds, MS offers a unique "smoking gun": the characteristic isotopic pattern of the halogen.

High-Resolution Mass Spectrometry (HRMS)

HRMS provides a highly accurate mass measurement, allowing for the unambiguous determination of the elemental formula. The presence of chlorine (with its two stable isotopes, ^{35}Cl and ^{37}Cl , in an approximate 3:1 natural abundance) will result in a characteristic isotopic pattern for the molecular ion peak ($[\text{M}]^+$) and its corresponding $[\text{M}+2]^+$ peak.

Expected HRMS Data:

- $[\text{M}]^+$: The calculated exact mass for $\text{C}_5\text{H}_3^{35}\text{ClN}_2\text{O}$ is 141.9934.
- $[\text{M}+2]^+$: The calculated exact mass for $\text{C}_5\text{H}_3^{37}\text{ClN}_2\text{O}$ is 143.9905.

- Isotopic Ratio: The intensity ratio of the $[M]^+$ peak to the $[M+2]^+$ peak should be approximately 3:1.

Experimental Protocol: HRMS Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~10-50 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile.
- Instrumentation: Infuse the sample into a high-resolution mass spectrometer, such as an Electrospray Ionization Time-of-Flight (ESI-TOF) or Orbitrap instrument.
- Data Acquisition: Acquire the spectrum in positive ion mode.
- Analysis: Compare the measured exact mass of the molecular ion to the theoretical value. The mass error should be less than 5 ppm. Verify the ~3:1 isotopic pattern for the $[M]^+$ and $[M+2]^+$ peaks.

Table 3: Expected Mass Spectrometry Data

Ion	Calculated Exact Mass (m/z)	Expected Relative Intensity
$[\text{C}_5\text{H}_3^{35}\text{ClN}_2\text{O}]^+$	141.9934	~100%
$[\text{C}_5\text{H}_3^{37}\text{ClN}_2\text{O}]^+$	143.9905	~32%

Chapter 4: Vibrational Spectroscopy (FT-IR) - Rapid Functional Group Verification

The Authoritative Grounding Pillar: Fourier-Transform Infrared (FT-IR) spectroscopy is a fast and simple method for confirming the presence of key functional groups. The principle is that specific bonds vibrate at characteristic frequencies upon absorbing infrared radiation. This provides direct evidence for the aldehyde and pyrimidine functionalities.

Expected FT-IR Absorptions:

- Aldehyde C-H Stretch: Two characteristic weak to medium bands around 2820 cm^{-1} and 2720 cm^{-1} .^[7]
- Carbonyl (C=O) Stretch: A very strong, sharp absorption band in the range of $1690\text{--}1715\text{ cm}^{-1}$ for the aromatic aldehyde.^{[7][8]}
- Pyrimidine Ring Stretches (C=C, C=N): Multiple bands in the $1400\text{--}1600\text{ cm}^{-1}$ region.^[9]
- C-Cl Stretch: A band in the fingerprint region, typically between $600\text{--}800\text{ cm}^{-1}$.

Experimental Protocol: FT-IR Spectroscopy

- Sample Preparation: For solid samples, the Attenuated Total Reflectance (ATR) method is preferred for its simplicity. Place a small amount of the solid sample directly on the ATR crystal. Alternatively, the KBr pellet method can be used.^[6]
- Instrumentation: Use a standard FT-IR spectrometer.
- Data Acquisition: Collect the spectrum in the range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . A background scan should be performed prior to sample analysis.^[6]
- Analysis: Identify the key absorption bands and correlate them with the expected functional groups.

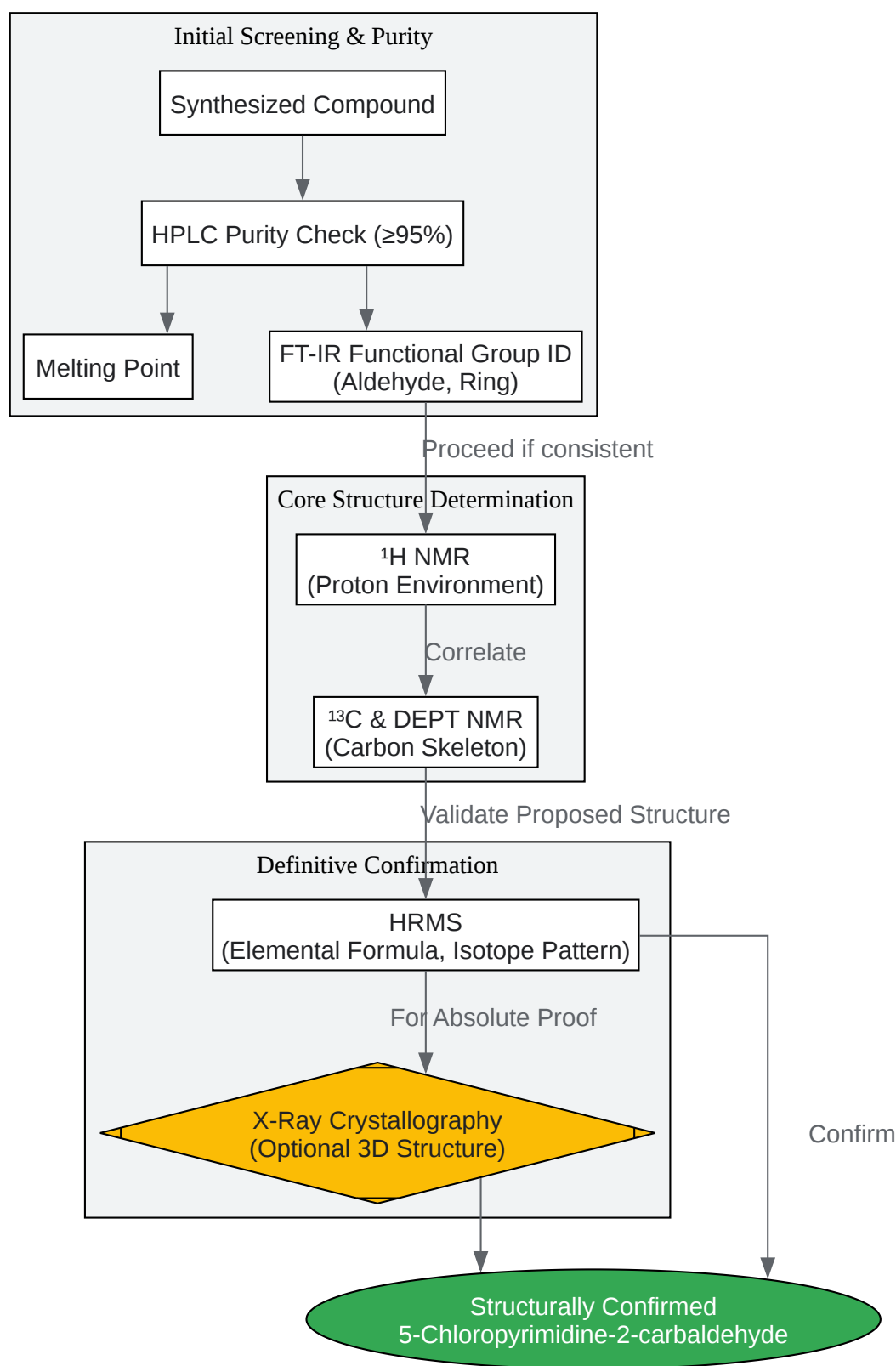
Table 4: Characteristic FT-IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~ 2820 & ~ 2720	Weak-Medium	Aldehyde C-H Stretch
~ 1700	Strong, Sharp	Carbonyl C=O Stretch
$1400\text{--}1600$	Medium-Strong	Pyrimidine Ring C=C & C=N Stretches
$600\text{--}800$	Medium	C-Cl Stretch

Chapter 5: Integrated Analytical Workflow

The true power of this analytical approach lies not in any single technique, but in their synergistic integration. Each experiment provides a piece of the puzzle, and together they form a self-validating system for structural confirmation.

The workflow begins with foundational purity and identity checks (HPLC, Melting Point). FT-IR provides rapid confirmation of the core functional groups. NMR spectroscopy then builds the detailed C-H framework of the molecule. Finally, HRMS provides an unambiguous confirmation of the molecular formula, with the chlorine isotope pattern serving as a definitive marker. For absolute proof of structure and stereochemistry, single-crystal X-ray diffraction would be the ultimate step, though it is contingent on obtaining suitable crystals.[\[10\]](#)[\[11\]](#)



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Caption: Integrated workflow for structural elucidation.

Conclusion

The structural confirmation of a key synthetic intermediate like **5-Chloropyrimidine-2-carbaldehyde** demands a rigorous and multi-faceted analytical strategy. By systematically integrating chromatographic, spectroscopic, and spectrometric techniques, a scientist can build an unassailable, self-validating case for the molecule's identity and purity. This guide outlines such a workflow, emphasizing the rationale behind each step to ensure that the data is not just collected, but understood. Adherence to this comprehensive approach provides the foundational confidence required for advancing research and development in the pharmaceutical and chemical sciences.

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